

Technical Support Center: Optimizing Gastrin I (1-14) for Organoid Culture

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Compound of Interest

Compound Name: Gastrin I (1-14), human tfa

Cat. No.: B15607568

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Welcome to the technical support center for optimizing Gastrin I (1-14) concentration in organoid formation. This guide provides researchers, scientists, and drug development professionals with detailed protocols, troubleshooting advice, and answers to frequently asked questions to ensure successful organoid culture.

Frequently Asked Questions (FAQs)

Q1: What is Gastrin I (1-14) and what is its role in organoid culture?

A1: Gastrin I is a peptide hormone that acts as a potent cell-growth factor for various gastrointestinal cells.[1][2] In organoid culture, particularly for gastric and pancreatic organoids, it serves as a mitogenic factor, stimulating the proliferation and differentiation of epithelial cells.[3][4][5] It functions by binding to the Cholecystokinin B Receptor (CCK2R), which activates downstream signaling pathways crucial for cell growth and maintenance of the gastric mucosa.[1][3][6] Its inclusion in the culture medium is often necessary for the survival and expansion of organoids, especially those derived from gastric fundus and cardia.[7][8]

Q2: What is the recommended starting concentration of Gastrin I (1-14) for organoid culture?

A2: The generally recommended working concentration for Gastrin I in organoid culture media is between 1 nM and 10 nM. Many established protocols for both human and murine gastric organoids use a standard concentration of 10 nM.^{[7][9]} However, the optimal concentration can vary depending on the specific organoid type (e.g., fundus vs. antrum) and experimental goals. Therefore, it is advisable to perform a dose-response experiment to determine the optimal concentration for your specific model.^[8]

Q3: How should I prepare and store Gastrin I (1-14) for optimal activity?

A3: Gastrin I is typically supplied as a lyophilized powder. For storage, it should be kept at -20°C.^{[4][10]} To prepare a stock solution, reconstitute the powder in a sterile buffer like PBS or 1% ammonia, as recommended by the supplier.^{[4][10]} It is best practice to aliquot the stock solution into single-use volumes and store them at -20°C or -70°C to avoid repeated freeze-thaw cycles, which can degrade the peptide and reduce its activity.

Q4: Can Gastrin I be replaced by other growth factors in the culture medium?

A4: Gastrin I has a specific role in activating the CCK2R pathway to promote the proliferation of certain cell types within the gastric epithelium.^{[1][3]} While other growth factors like EGF are also essential for organoid growth, they act through different signaling pathways (e.g., EGFR).^[11] Studies have shown that removal of Gastrin I from the culture medium can lead to stunted growth and reduced survival of gastric organoids, indicating it is a necessary component for certain models.^[7]

Troubleshooting Guide

This guide addresses specific issues you may encounter when using Gastrin I (1-14) in your organoid experiments.

Problem	Possible Cause(s)	Recommended Solution(s)
Low Organoid Formation Efficiency or Stunted Growth	1. Suboptimal Gastrin I Concentration: The concentration may be too low for your specific cell type. 2. Degraded Gastrin I: The peptide may have lost activity due to improper storage or multiple freeze-thaw cycles. 3. Media Component Issue: Other essential growth factors (e.g., EGF, R-spondin, Noggin) are missing or inactive.[7]	1. Perform a Dose-Response Analysis: Test a range of Gastrin I concentrations (e.g., 0 nM, 1 nM, 5 nM, 10 nM, 20 nM) to find the optimal level for organoid number and size.[8] 2. Use a Fresh Aliquot: Thaw a new, single-use aliquot of your Gastrin I stock solution. If issues persist, purchase a new batch of the peptide. 3. Verify All Media Components: Ensure all other growth factors in your medium are fresh and have been stored correctly.[12]
High Variability in Organoid Number Between Wells	1. Inconsistent Gastrin I Signaling: The effect of gastrin can be dose-dependent on organoid initiation.[8] 2. Uneven Mixing: Gastrin I or other small molecules may not be evenly distributed in the basement membrane matrix or media.	1. Ensure Homogenous Mixing: When preparing your basement membrane matrix mixture, gently but thoroughly pipette to evenly distribute all supplemented growth factors, including Gastrin I.[9] 2. Standardize Seeding: Ensure a consistent number of glands or cells are seeded per well.
Organoids Form but Fail to Bud or Develop Complex Morphology	1. Incorrect Signaling Balance: While Gastrin I promotes proliferation, differentiation requires a complex interplay of multiple pathways. The Gastrin I concentration may be pushing proliferation too strongly at the expense of differentiation. 2. Missing Differentiation Factors: The	1. Re-optimize Concentration: A lower concentration of Gastrin I might favor differentiation over simple cystic growth. Refer to your dose-response data. 2. Review Medium Composition: Check established protocols for your specific organoid type to ensure all necessary

	culture medium may lack other factors required for specific lineage differentiation.	differentiation factors are included. [13] [14]
Organoid Death After Initial Formation	1. Gastrin I is Essential for Survival: For some gastric organoid types, Gastrin I is necessary for survival beyond the initial days of culture. [7] 2. Media Exhaustion: The concentration of Gastrin I and other key nutrients may be depleted.	1. Confirm Gastrin I Presence: Double-check your protocol and calculations to ensure Gastrin I was added to the medium at the correct concentration. 2. Change Media Regularly: Refresh the culture medium every 2-3 days as per standard protocols to replenish Gastrin I and other essential factors. [7]

Quantitative Data Summary

The following table summarizes recommended concentrations of Gastrin I used in various organoid culture protocols.

Organoid Type	Gastrin I (1-14) Concentration	Key Findings / Protocol	Reference(s)
Murine Gastric Fundus Organoids	10 nM	Necessary for organoid survival and growth past day 7.	[7]
Murine Gastric Cardia Organoids	1 nM - 10 nM	Increased organoid number in a dose-dependent manner; effect was blocked by a CCK2R antagonist.	[8]
Human Gastric Organoids	10 nM	Standard component of human gastric organoid starting/passaging medium.	[15]
Pancreatic Ductal Adenocarcinoma Organoids	10 nM	Included as a standard component in the organoid culture medium.	[12]
General Gastric Organoids	1 nM - 10 nM	Cited as the common working concentration range.	

Experimental Protocols

Protocol: Dose-Response Analysis of Gastrin I (1-14)

This protocol outlines a method to determine the optimal concentration of Gastrin I for your specific organoid culture.

- Preparation:
 - Prepare complete gastric organoid culture medium, omitting Gastrin I. This will be your basal medium.

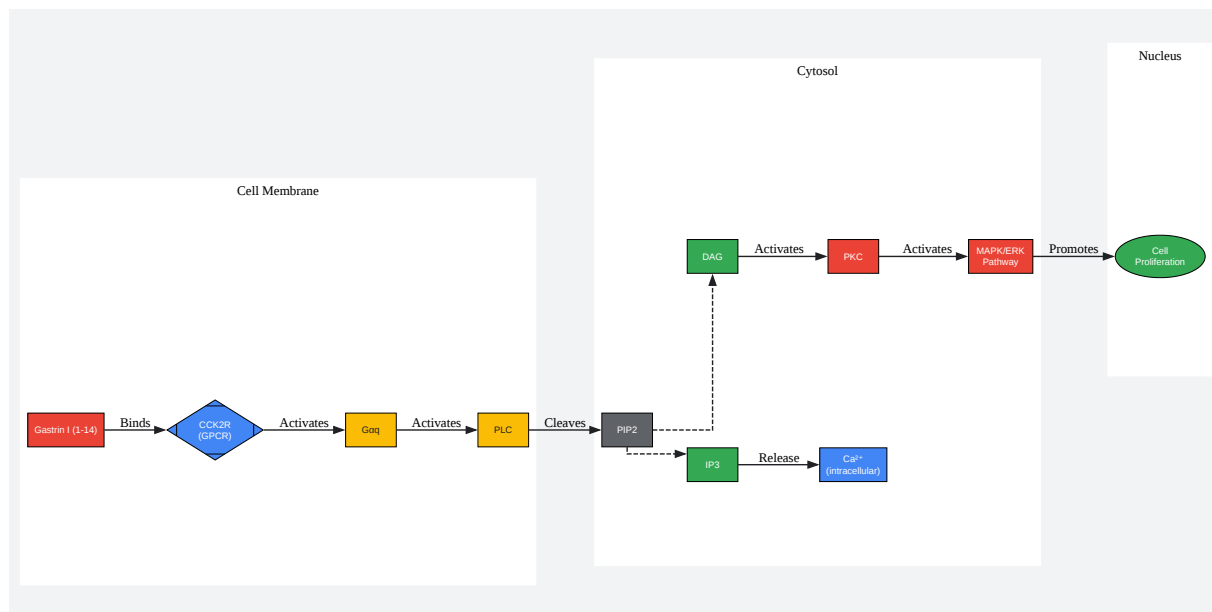
- Thaw a fresh aliquot of a high-concentration Gastrin I stock solution (e.g., 10 μ M).
- Prepare serial dilutions of Gastrin I to create working stocks that can be added to the basal medium to achieve final concentrations of 0 nM (basal control), 1 nM, 5 nM, 10 nM, and 20 nM.
- Organoid Seeding:
 - Harvest and dissociate organoids into single cells or small fragments as per your standard passaging protocol.
 - Count the cells/fragments to ensure equal seeding density across all conditions.
 - Resuspend the cell/fragment pellet in the basement membrane matrix (e.g., Matrigel) on ice.
 - Seed 50 μ L domes of the matrix-cell suspension into the center of wells in a pre-warmed 24-well plate.
 - Polymerize the domes by incubating at 37°C for 20-25 minutes.[\[15\]](#)
- Treatment Application:
 - Gently add 500 μ L of the prepared media to each well, with each column of the plate receiving a different final concentration of Gastrin I (0, 1, 5, 10, 20 nM). Ensure each condition has at least three technical replicates.
- Culture and Monitoring:
 - Culture the organoids at 37°C and 5% CO₂.
 - Replace the medium with the corresponding fresh Gastrin I concentration every 2-3 days.
 - Monitor organoid formation and growth daily using brightfield microscopy.
- Data Acquisition and Analysis (e.g., Day 7-10):
 - Acquire images from multiple representative fields for each well.

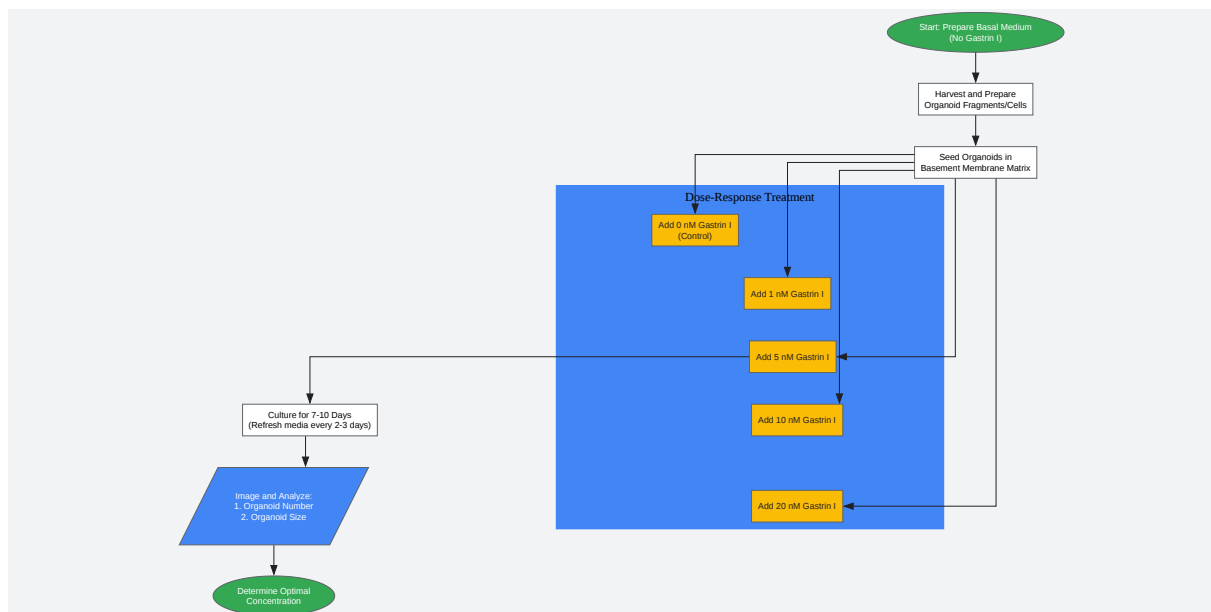
- Quantify the number of organoids formed per well.
- Quantify the size (diameter or area) of the organoids using image analysis software (e.g., ImageJ).
- Plot the average organoid number and average organoid size against the Gastrin I concentration to determine the optimal dose for proliferation and growth.

Visualizations

Signaling Pathway

The diagram below illustrates the primary signaling cascade activated by Gastrin I binding to its receptor, CCK2R, leading to cell proliferation.





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